

ISC-4 physicochemical properties datasheet

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ISC-4

Cat. No.: B1683983

[Get Quote](#)

ISC-4: A Technical Datasheet

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the physicochemical properties, mechanism of action, and relevant experimental protocols for **ISC-4**, a potent Akt inhibitor.

Core Physicochemical Properties

ISC-4, also known as phenylbutyl isoselenocyanate, is a synthetic organoselenium compound that has demonstrated significant anti-cancer properties. Its fundamental physicochemical characteristics are summarized below.

Property	Value	Source
IUPAC Name	(4-isoselenocyanatobutyl)benzene	Internal Analysis
Synonyms	Phenylbutyl isoselenocyanate	Internal Analysis
CAS Number	1072807-15-8	[1]
Chemical Formula	C ₁₁ H ₁₃ NSe	[1]
Molecular Weight	238.19 g/mol	[1]
Appearance	Solid powder	[1]
Purity	>98%	[1]
Solubility	Soluble in DMSO	[1]
Storage	Short term (days to weeks) at 0 - 4 °C; Long term (months) at -20 °C	[1]

Mechanism of Action

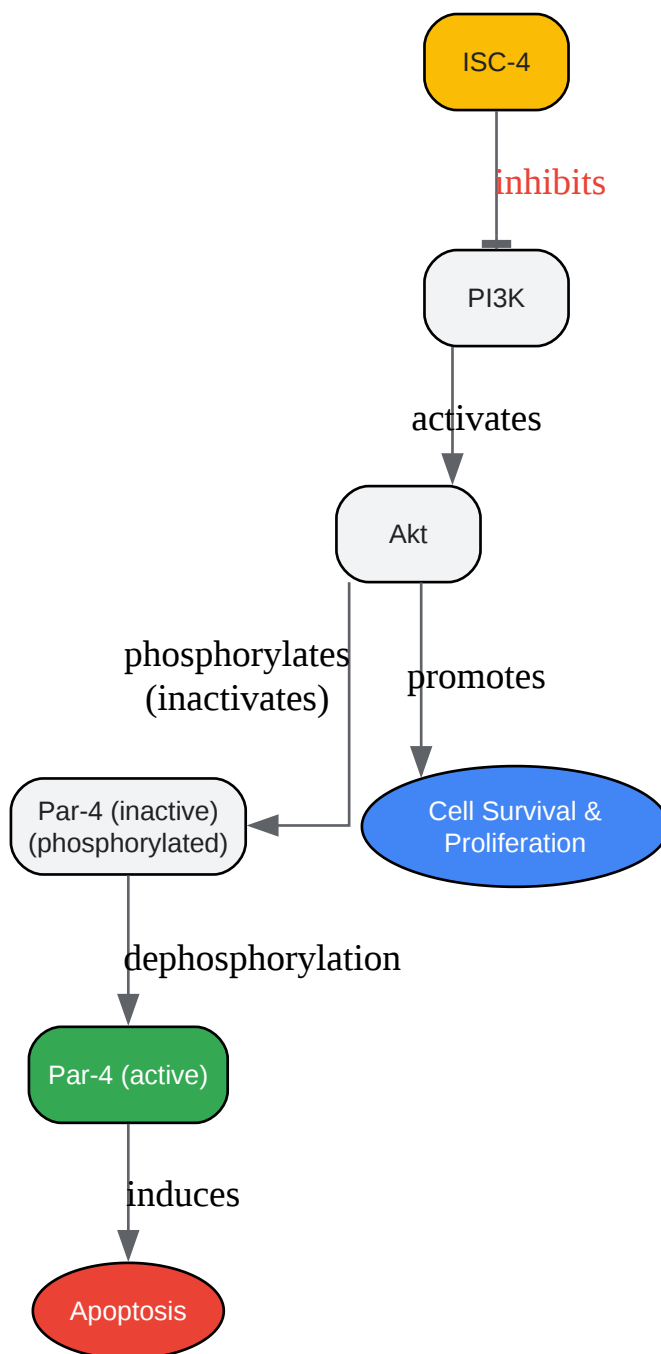
ISC-4 exerts its anti-neoplastic effects primarily through the inhibition of the PI3K/Akt signaling pathway, a critical cascade for cell survival and proliferation that is often dysregulated in cancer.[2][3] Inhibition of Akt by **ISC-4** leads to a downstream activation of the pro-apoptotic protein, Prostate Apoptosis Response Protein-4 (Par-4).[4]

The dual action of **ISC-4**—inhibiting a key survival pathway and activating a pro-apoptotic factor—results in the induction of apoptosis in cancer cells, while showing minimal toxicity to normal cells.[1][4] This selective cytotoxicity makes **ISC-4** a promising candidate for further investigation in oncology.

Signaling Pathway

The following diagram illustrates the mechanism of action of **ISC-4** in the context of the Akt/Par-4 signaling pathway.

ISC-4 Mechanism of Action

[Click to download full resolution via product page](#)

Caption: **ISC-4** inhibits the PI3K/Akt pathway, leading to Par-4 activation and apoptosis.

Experimental Protocols

This section details the methodologies for key experiments involving **ISC-4**.

Cell Viability/Proliferation Assay

This protocol is used to determine the effect of **ISC-4** on the viability and proliferation of cancer cell lines.

Materials:

- **ISC-4** compound
- Cancer cell lines (e.g., HT29, U937)
- Complete cell culture medium (e.g., RPMI-1640 with 10% FBS)
- 96-well plates
- MTT or WST-1 reagent
- Microplate reader

Procedure:

- Seed cancer cells in a 96-well plate at a density of 5,000-10,000 cells per well and allow them to adhere overnight.
- Prepare serial dilutions of **ISC-4** in complete cell culture medium.
- Remove the old medium from the wells and add 100 μ L of the **ISC-4** dilutions to the respective wells. Include a vehicle control (e.g., DMSO).
- Incubate the plate for 24-72 hours at 37°C in a humidified incubator with 5% CO₂.
- Add MTT or WST-1 reagent to each well according to the manufacturer's instructions and incubate for the recommended time.
- Measure the absorbance at the appropriate wavelength using a microplate reader.
- Calculate the cell viability as a percentage of the vehicle control.

Western Blotting

This protocol is used to analyze the effect of **ISC-4** on the expression and phosphorylation of proteins in the Akt signaling pathway.

Materials:

- **ISC-4** compound
- Cancer cell lines
- Lysis buffer (e.g., RIPA buffer with protease and phosphatase inhibitors)
- Protein assay kit (e.g., BCA assay)
- SDS-PAGE gels
- Transfer buffer
- PVDF or nitrocellulose membranes
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibodies (e.g., anti-p-Akt, anti-Akt, anti-Par-4, anti-GAPDH)
- HRP-conjugated secondary antibodies
- Chemiluminescent substrate
- Imaging system

Procedure:

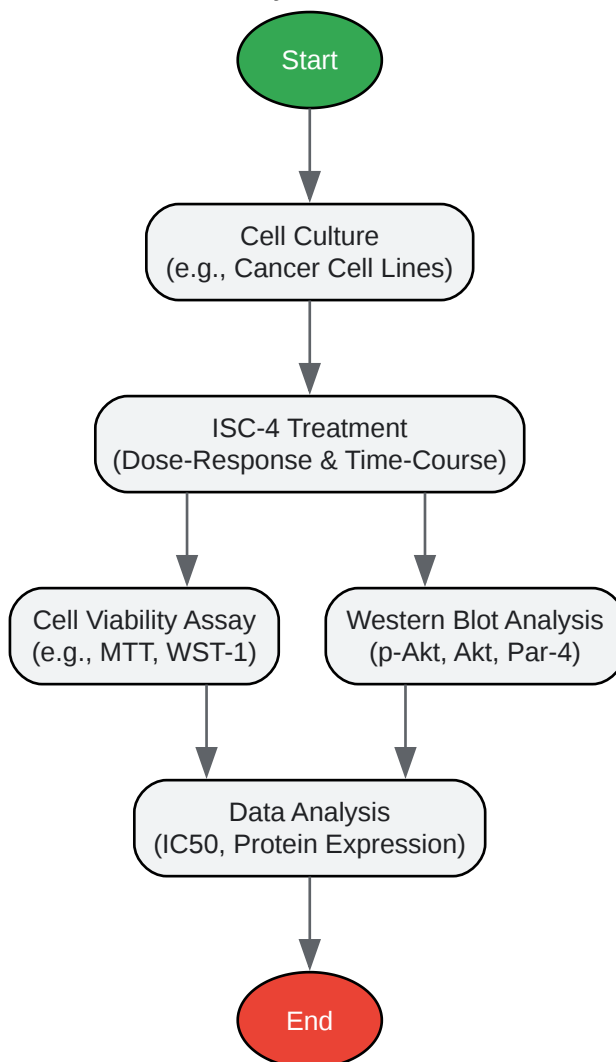
- Treat cells with various concentrations of **ISC-4** for a specified time.
- Lyse the cells in lysis buffer and quantify the protein concentration.
- Denature the protein lysates and separate them by SDS-PAGE.

- Transfer the separated proteins to a PVDF or nitrocellulose membrane.
- Block the membrane with blocking buffer for 1 hour at room temperature.
- Incubate the membrane with primary antibodies overnight at 4°C.
- Wash the membrane and incubate with HRP-conjugated secondary antibodies for 1 hour at room temperature.
- Wash the membrane and add the chemiluminescent substrate.
- Visualize the protein bands using an imaging system.

Experimental Workflow Diagram

The following diagram outlines a typical experimental workflow for evaluating the in vitro efficacy of **ISC-4**.

In Vitro Efficacy Workflow for ISC-4



[Click to download full resolution via product page](#)

Caption: A standard workflow for assessing the in vitro effects of **ISC-4** on cancer cells.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. aacrjournals.org [aacrjournals.org]

- 2. Frontiers | The PI3K/AKT Pathway Inhibitor ISC-4 Induces Apoptosis and Inhibits Growth of Leukemia in Preclinical Models of Acute Myeloid Leukemia [frontiersin.org]
- 3. The PI3K/AKT Pathway Inhibitor ISC-4 Induces Apoptosis and Inhibits Growth of Leukemia in Preclinical Models of Acute Myeloid Leukemia - PMC [pmc.ncbi.nlm.nih.gov]
- 4. The Akt inhibitor ISC-4 activates Prostate apoptosis response protein-4 and reduces colon tumor growth in a nude mouse model - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [ISC-4 physicochemical properties datasheet]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683983#isc-4-physicochemical-properties-datasheet]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com